# Comprehensive Spectroscopic Profiling of N-Boc-3-amino-2-iodothiophene

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Tert-butyl 2-iodothiophen-3-ylcarbamate* |
| *CAS No.:* | *149704-10-9* |
| *Cat. No.:* | *B123375* |

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## Introduction: The Strategic Scaffold

N-Boc-3-amino-2-iodothiophene (tert-butyl (2-iodothiophen-3-yl)carbamate) represents a high-value molecular scaffold in modern medicinal chemistry. Its structural duality—possessing a protected amine and a reactive iodide—makes it a linchpin intermediate for constructing fused heterocyclic systems (e.g., thienopyridines) and conducting regioselective cross-coupling reactions (Suzuki-Miyaura, Sonogashira).[1]

For drug development professionals, the purity and structural integrity of this intermediate are non-negotiable.[1] The presence of regioisomers (e.g., 4-iodo or 5-iodo analogs) or di-iodinated impurities can catastrophically lower yields in downstream catalytic cycles.[1] This guide provides a definitive spectroscopic framework for validating the identity and purity of N-Boc-3-amino-2-iodothiophene.

## Structural Logic & Synthetic Context

To interpret the spectra accurately, one must understand the electronic environment.[1] The tert-butoxycarbonyl (Boc) group acts as an electron-withdrawing protecting group on the amine,

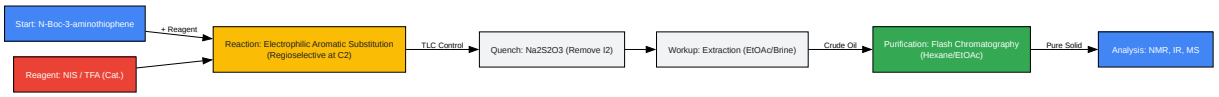
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while the thiophene ring is electron-rich.[1]

The introduction of iodine at the C2 position is chemically driven by the ortho-directing power of the carbamate group and the inherent reactivity of the thiophene alpha-position. However, competitive iodination at C5 is a common failure mode that spectroscopic analysis must detect.[1]

## Experimental Workflow: Synthesis to Analysis

The following flowchart outlines the critical path from crude synthesis to validated spectroscopic data, highlighting the purification checkpoints.




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Figure 1: Synthetic workflow and purification logic for isolating regio-pure N-Boc-3-amino-2-iodothiophene.

# Nuclear Magnetic Resonance (NMR) Analysis

NMR is the primary tool for confirming regiochemistry.[1] The substitution of the C2 proton with iodine results in a distinct change in the aromatic region compared to the starting material.[1]

## ^1H NMR Characterization (400 MHz, CDCl3)

The loss of the signal typically associated with the H2 proton (often a singlet or fine doublet around 6.9-7.2 ppm in the precursor) is the definitive proof of C2 substitution.[1]

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| Signal | Shift (ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">, ppm) | Multiplicity | Integration | Assignment | Structural Insight |
|---|---|---|---|---|---|
| A | 1.51 - 1.55 | Singlet (s) | 9H | Boc t-Butyl | Characteristic intense singlet. Confirms protection. |
| B | 6.50 - 6.80 | Broad (br s) | 1H | N-H | Exchangeable proton.[1] Shift varies with concentration/solvent. |
| C | 7.25 - 7.30 | Doublet (ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted"> | 1H | Thiophene H4 | Coupled to H5.[2] Deshielded by adjacent N-Boc. |

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| | | | | | |
|---|---|---|---|---|---|
| | | Hz) | | | |
| D | 7.45 - 7.50 | Doublet (ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted"> Hz) | 1H | Thiophene H5 | Coupled to H4. Shifted downfield due to I-effect. |

Critical Interpretation:

- Regioisomer Check: If you observe a singlet in the aromatic region, you likely have the 4-iodo isomer (where H2 and H5 are isolated) or the 5-iodo isomer (where H2 and H4 are isolated).[1] The target 2-iodo compound retains H4 and H5, which are vicinal and must appear as doublets (AB system).[1]
- Impurity Flag: A small singlet at ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">

  6.9 ppm suggests unreacted starting material (H2 proton).

## ^{13}C NMR Characterization (100 MHz, CDCl3)

The heavy atom effect of iodine causes a significant upfield shift (shielding) of the carbon directly attached to it (C2).[1]

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| Carbon Type | Shift (ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">

, ppm) | Assignment | Notes |
|---|---|---|---|
| Aliphatic | 28.3 | Boc Methyls | Intense signal (3x CH3). |
| Quaternary | 80.5 | Boc C-O | Characteristic of t-butyl ether linkage. |
| Aromatic | 70.0 - 75.0 | C2-I | Diagnostic: Significant upfield shift due to Iodine (Heavy Atom Effect).[1] |
| Aromatic | 124.0 - 130.0 | C4, C5 | Thiophene backbone carbons.[1] |
| Aromatic | 138.0 - 142.0 | C3-N | Ipso carbon attached to Nitrogen. |
| Carbonyl | 153.0 - 155.0 | C=O (Carbamate) | Typical Boc carbonyl resonance.[1] |

## Vibrational Spectroscopy (FT-IR)

Infrared spectroscopy serves as a rapid "fingerprint" validation, particularly for the functional groups (Boc and Iodo).[1]

- N-H Stretch (ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">

  ): 3300 – 3400 cm

  . Usually a single, sharp band for secondary amides/carbamates.[1]

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- C=O Stretch (ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">

  ): 1690 – 1720 cm

  . The "Boc band." This is the strongest feature in the spectrum.

- C=C / Ring Stretch: 1450 – 1550 cmngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">

  . Characteristic thiophene ring breathing modes.

- C-S Stretch: 600 – 800 cmngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">

  . Often weak, but characteristic of the heterocycle.[1]

- C-I Vibration: < 600 cmngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">

  . Often outside the range of standard mid-IR instruments, but its influence is seen in the shifting of ring deformation bands.[1]

## Mass Spectrometry (MS) & Fragmentation

Mass spectrometry confirms the molecular weight and the presence of iodine (via mass defect and lack of M+2 isotope).[1]

Ionization Mode: ESI (+) or APCI (+) is recommended.[1] Molecular Formula: Cngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">

H

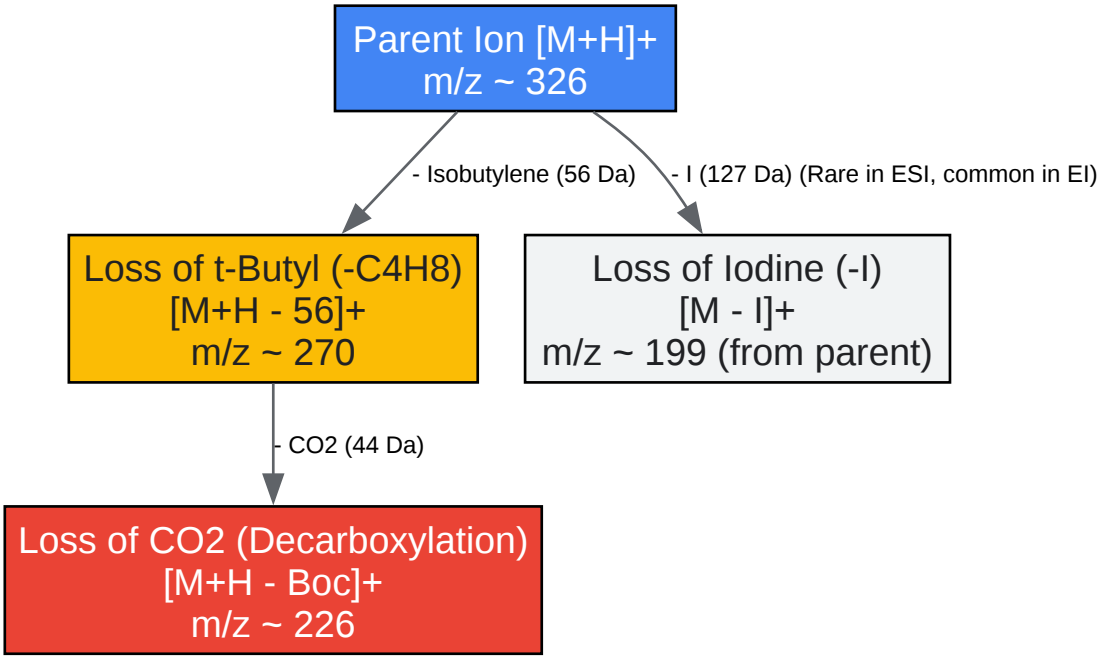
INO

S Exact Mass: 324.96

## Fragmentation Pathway Logic

The Boc group is thermally and collisionally labile. The primary fragmentation pathway involves the loss of the tert-butyl cation (or isobutylene) followed by decarboxylation.

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Figure 2: Predicted ESI(+) MS fragmentation pathway for N-Boc-3-amino-2-iodothiophene.[1]

Diagnostic MS Features:

- Monoisotopic Iodine: Unlike Chlorine (3:1) or Bromine (1:1), Iodine has a single stable isotope.[1] The molecular ion cluster will not show an M+2 peak of significant intensity (only the natural ^{13}C contribution).[1]
- Boc Loss: A peak at m/z 226 (corresponding to the free amine 3-amino-2-iodothiophene cation) is a high-confidence marker.[1]

## Quality Control & Stability

- Light Sensitivity: Iodothiophenes are photolabile. The C-I bond can homolyze under UV light, leading to radical scrambling and purple discoloration (Ingcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">

  release). Protocol: Store in amber vials at -20°C.
- TLC Monitoring:

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- Stationary Phase: Silica Gel 60 F254.
- Mobile Phase: 10-20% EtOAc in Hexanes.
- Visualization: UV (254 nm) and Iodine Stain (brown spot) or Ninhydrin (only after heating/deprotection).[1]
- Rf Value: The iodinated product is typically less polar (higher Rf) than the non-iodinated starting material due to the loss of the acidic/polar C2 proton and the lipophilicity of iodine.[1]

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